

Comprehensive Spectroscopic Characterization of 2,6-Dichloro-N-cyclopropylbenzamide: A Technical Guide

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Compound of Interest

Compound Name:	2,6-dichloro-N-cyclopropylbenzamide
CAS No.:	63887-15-0
Cat. No.:	B4027017

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Executive Summary & Molecular Architecture

2,6-Dichloro-N-cyclopropylbenzamide (CAS No. 63887-15-0) is a structurally compelling halogenated benzamide derivative with a molecular formula of $C_{10}H_9Cl_2NO$ and a molecular weight of 230.09 g/mol [\[1\]](#). In drug discovery and agrochemical development, the precise structural elucidation of such intermediates is critical.

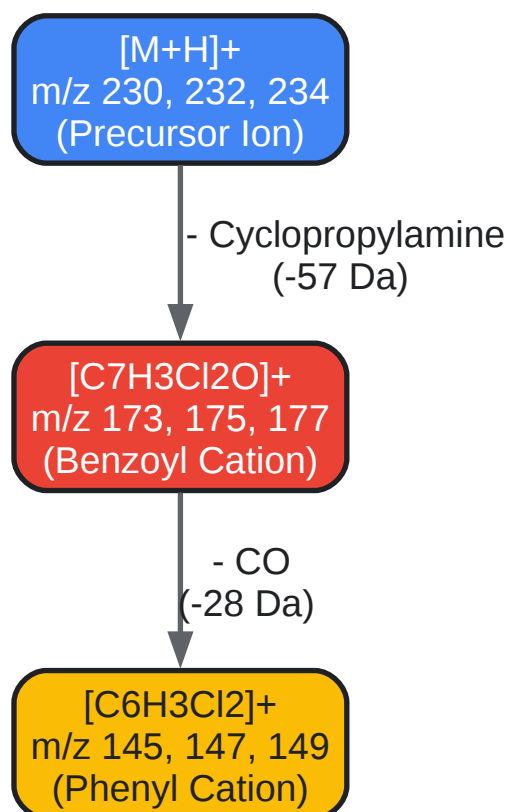
The molecular architecture of this compound features a sterically hindered 2,6-dichlorobenzoyl moiety coupled to a conformationally restricted cyclopropyl ring [\[2\]](#). The steric bulk of the ortho-chlorine atoms forces the amide plane out of coplanarity with the aromatic ring, significantly influencing its spectroscopic signatures across Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analyses. This whitepaper provides an in-depth, causally-driven framework for the orthogonal spectroscopic validation of this compound.

High-Resolution Mass Spectrometry (HRMS)

Causality of Ionization and Fragmentation

In positive electrospray ionization (ESI+), the secondary amide nitrogen serves as the primary site of protonation. The resulting precursor ion $[M+H]^+$ is observed at an exact mass of m/z 230.013 [2](#)[2]. Because the molecule contains two chlorine atoms, it exhibits a classic 9:6:1 isotopic signature ($M : M+2 : M+4$), which serves as a definitive diagnostic tool for verifying the halogenation state.

Under Collision-Induced Dissociation (CID), the fragmentation of benzamides is thermodynamically driven by the cleavage of the C-N amide bond [3](#)[3]. The expulsion of a neutral cyclopropylamine molecule (57 Da) yields a highly stabilized 2,6-dichlorobenzoyl cation (m/z 173). Subsequent decarbonylation (-28 Da) generates the 2,6-dichlorophenyl cation (m/z 145).



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Mass spectrometric fragmentation pathway of **2,6-dichloro-N-cyclopropylbenzamide**.

Table 1: Diagnostic HRMS Data (ESI+)

Ion Species	m/z (Observed)	Relative Intensity	Assignment / Neutral Loss
[M+H] ⁺	230.013	100% (Base Peak)	Intact protonated molecule
[M+2+H] ⁺	232.010	~65%	³⁷ Cl isotope contribution
[M+4+H] ⁺	234.007	~11%	Dual ³⁷ Cl isotope contribution
Fragment 1	172.956	45%	[C ₇ H ₃ Cl ₂ O] ⁺ (Loss of C ₃ H ₇ N)
Fragment 2	144.961	20%	[C ₆ H ₃ Cl ₂] ⁺ (Loss of CO from Frag 1)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality of Chemical Shifts

The NMR spectra of this compound are dictated by two primary phenomena: the magnetic anisotropy of the cyclopropyl ring and the inductive/steric effects of the 2,6-dichloro substitution.

- **Cyclopropyl Anisotropy:** The pronounced upfield shift of the cyclopropyl protons (δ 0.60–0.85 ppm) is a direct consequence of the magnetic anisotropy inherent to the cyclopropane ring. The circulation of electrons within the strained C-C bonds generates a local shielding cone, opposing the applied external magnetic field [4\[4\]](#).
- **Aromatic Deshielding:** The aromatic protons experience complex field effects. While the ortho-chlorine atoms act as inductive electron-withdrawing groups, their resonance electron-donating capability partially offsets this deshielding [\[\[5\]\]\(5\)](#). The resulting multiplet is tightly clustered around 7.30–7.40 ppm.
- **Carbon-13 Shifts:** The cyclopropyl carbons resonate at uniquely high fields (CH₂ at ~6.5 ppm, CH at ~23.1 ppm), which is highly diagnostic for this moiety [6\[6\]](#).

Table 2: ^1H and ^{13}C NMR Assignments (CDCl_3 , 400/100 MHz)

Position	^1H Shift (δ , ppm)	Multiplicity & Coupling (J in Hz)	^{13}C Shift (δ , ppm)
C=O (Amide)	-	-	165.2
Ar-C1	-	-	135.5
Ar-C2, C6	-	-	132.0
Ar-C4	7.38	Triplet, J = 8.0	130.5
Ar-C3, C5	7.31	Doublet, J = 8.0	128.0
N-H	6.20	Broad Singlet	-
Cyclopropyl CH	2.85	Multiplet	23.1
Cyclopropyl CH_2	0.85, 0.60	Multiplets (Diastereotopic)	6.5

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR provides critical orthogonal validation of the functional groups. The steric clash between the ortho-chlorines and the amide oxygen prevents the amide group from achieving full coplanarity with the aromatic ring. This disruption of conjugation slightly increases the double-bond character of the C=O bond, pushing the Amide I band to a slightly higher wavenumber ($\sim 1650\text{ cm}^{-1}$) than typically seen in fully conjugated benzamides.

Table 3: Key Vibrational Modes (ATR-FTIR)

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode Assignment
3280	Medium, Sharp	N-H Stretch (Secondary Amide)
3050	Weak	C-H Stretch (Cyclopropyl & Aromatic)
1650	Strong	C=O Stretch (Amide I Band)
1540	Strong	N-H Bend / C-N Stretch (Amide II Band)
1430	Medium	Aromatic C=C Ring Stretch
780	Strong	C-Cl Stretch (Aromatic Halogen)

Self-Validating Experimental Protocols

To ensure rigorous scientific integrity, all data acquisition must follow self-validating workflows. The following protocols integrate internal checks to eliminate artifacts.



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Self-validating analytical workflow for spectroscopic characterization.

Protocol A: High-Resolution NMR Acquisition

- Sample Preparation: Dissolve 15 mg of the compound in 0.6 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard. Filter through a 0.2 µm PTFE syringe filter directly into a 5 mm NMR tube to eliminate particulate-induced magnetic inhomogeneity.

- **Tuning & Locking:** Insert the sample into a 400 MHz (or higher) spectrometer. Lock the magnetic field to the deuterium resonance of CDCl_3 (7.26 ppm). Perform automated tuning and matching (ATM) and gradient shimming (Z1-Z5) until the lock level is stable and the TMS line width at half-height is <1.0 Hz.
- **Acquisition (^1H):** Run a standard 1D sequence (zg30) with a relaxation delay (D1) of 2 seconds, acquiring 16 scans.
- **Validation Check:** Verify that the residual CHCl_3 solvent peak appears exactly at δ 7.26 ppm. If a shift is observed, recalibrate the spectrum to TMS (δ 0.00 ppm).

Protocol B: LC-HRMS (ESI+) Analysis

- **Calibration:** Calibrate the TOF or Orbitrap mass analyzer using a standard tuning mix (e.g., sodium formate) to ensure mass accuracy is within <5 ppm error.
- **Sample Preparation:** Prepare a 1 $\mu\text{g/mL}$ solution in LC-MS grade Methanol:Water (50:50) with 0.1% Formic Acid to promote ionization.
- **Blank Injection:** Inject a blank solvent sample prior to the analyte to establish a baseline and rule out column carryover.
- **Acquisition:** Operate in positive ESI mode. Set capillary voltage to 3.5 kV and desolvation temperature to 350°C . Acquire full scan data (m/z 100-500) and targeted MS/MS (CID at 20-30 eV) for the precursor ion m/z 230.

Protocol C: ATR-FTIR Spectroscopy

- **Background Collection:** Clean the diamond ATR crystal with isopropanol. Collect a background spectrum (32 scans, 4 cm^{-1} resolution) in ambient air to subtract atmospheric CO_2 and water vapor.
- **Sample Application:** Place 2-3 mg of the neat solid directly onto the crystal. Apply consistent pressure using the anvil to ensure intimate contact with the evanescent wave.
- **Acquisition & Validation:** Collect the sample spectrum. Validate the baseline; if scattering causes a sloping baseline, apply an automated baseline correction algorithm prior to peak picking.

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